

Application Notes and Protocols for Protein Interaction Studies Using Biotin

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Compound of Interest

Compound Name: Valone

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Introduction

The study of protein-protein interactions (PPIs) is fundamental to understanding cellular processes in both healthy and diseased states. Biotin, a small vitamin molecule, has become an indispensable tool in this field due to its remarkably strong and specific non-covalent interaction with the protein streptavidin. This high-affinity interaction, one of the strongest known in nature, forms the basis of a wide array of techniques for detecting, quantifying, and identifying protein interactors.^[1]

This document provides detailed application notes and protocols for three key methodologies that leverage the biotin-streptavidin system for PPI studies: Affinity Purification using biotinylated baits followed by Mass Spectrometry (AP-MS), Proximity-Dependent Biotinylation (BioID), and Surface Plasmon Resonance (SPR).

Quantitative Data Summary

The following tables summarize key quantitative data for the biotin-streptavidin interaction and for different versions of the BioID technique, providing a basis for experimental design and comparison.

Table 1: Biotin-Streptavidin Interaction Kinetics

Parameter	Value	Conditions	Reference
Dissociation Constant (Kd)	$\sim 1 \times 10^{-14} \text{ M}$	[2]	
Association Rate Constant (ka)	$\sim 5.50 \times 10^8 \text{ M}^{-1}\text{s}^{-1}$	[2]	
Dissociation Rate Constant (kd)	$\sim 8.80 \times 10^{-5} \text{ s}^{-1}$	[2]	

Table 2: Comparison of Proximity-Dependent Biotinylation (BioID) Enzymes

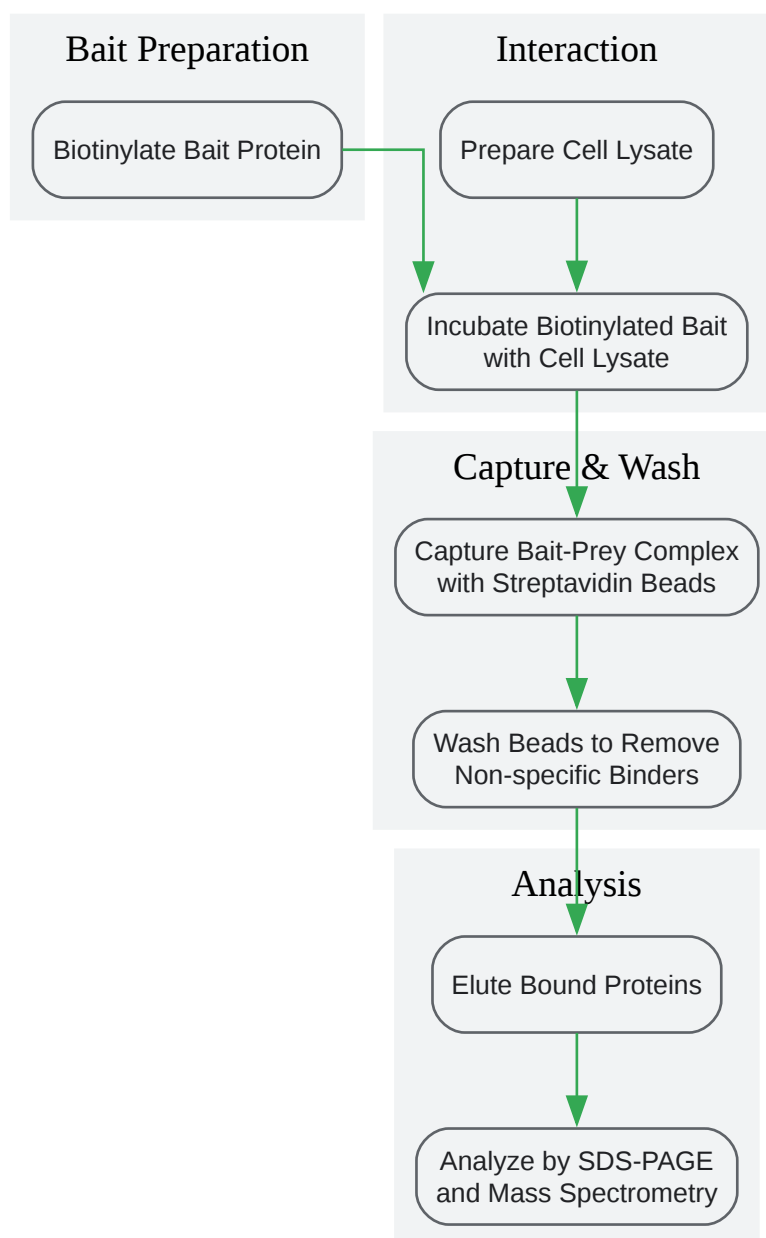
Enzyme	Labeling Time	Labeling Radius	Key Features	Reference
BioID	18-24 hours	$\sim 10 \text{ nm}$	Original promiscuous biotin ligase.[3]	[4][5]
BioID2	16-24 hours	$\sim 10 \text{ nm}$	Smaller than BioID, potentially less steric hindrance.	[3]
TurboID	10 minutes	Potentially larger than BioID	Highly efficient, allows for temporal studies of dynamic interactions.	[6][7]
miniTurbo	10 minutes	Not specified	Smaller version of TurboID.	[6]

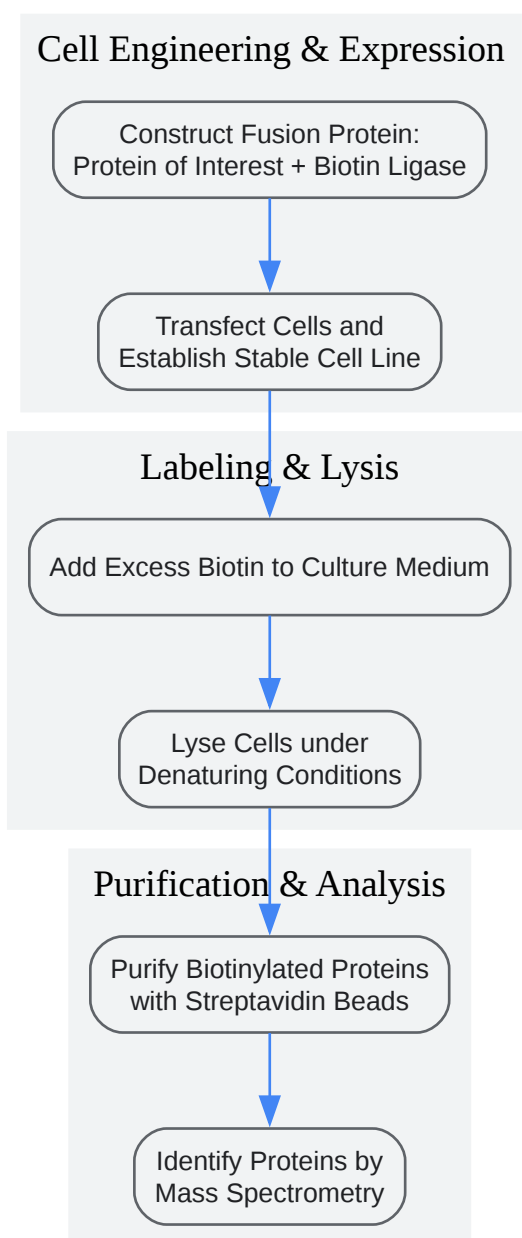
Experimental Protocols

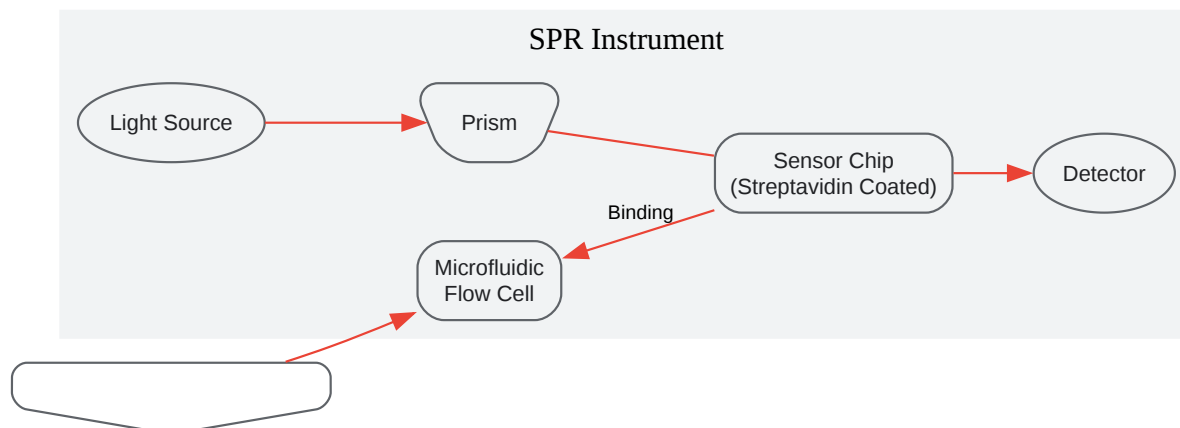
Biotin Pull-Down Assay for Identification of Interacting Proteins

This protocol describes the use of a biotinylated "bait" protein to capture and identify interacting "prey" proteins from a cell lysate.

Workflow Diagram:







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